

Technical Safety & Handling Guide: 4-Bromo-N-cyclopropyl-2-methylbenzamide

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Compound of Interest

Compound Name: 4-bromo-N-cyclopropyl-2-methylbenzamide

CAS No.: 345965-99-3

Cat. No.: B3130896

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CAS No: 345965-99-3 | Formula: C₁₁H₁₂BrNO | Role: Pharmaceutical Intermediate[1]

Executive Summary

4-bromo-N-cyclopropyl-2-methylbenzamide is a functionalized halogenated benzamide widely utilized as a scaffold in medicinal chemistry, particularly in the synthesis of kinase inhibitors and GPCR ligands via palladium-catalyzed cross-coupling reactions.[1][2] As a research-grade chemical with limited toxicological history, it requires a "Universal Precaution" approach.[1] This guide synthesizes available physicochemical data with structure-activity relationship (SAR) insights to establish a self-validating safety protocol.

Part 1: Chemical Identity & Physicochemical Profile

Understanding the physical state and reactivity profile is the first line of defense.[1] The presence of the aryl bromide facilitates cross-coupling, while the cyclopropyl amide moiety introduces specific solubility and metabolic stability characteristics.[1]

Substance Identification

Parameter	Specification
Chemical Name	4-bromo-N-cyclopropyl-2-methylbenzamide
CAS Number	345965-99-3
Molecular Weight	254.12 g/mol
SMILES	<chem>CC1=C(C=CC(=C1)Br)C(=O)NC2CC2</chem>
Appearance	Solid (typically off-white to light tan powder)
Purity Grade	Typically ≥95% (HPLC) for synthetic applications

Physicochemical Properties & Safety Implications

Property	Value (Experimental/Predicted)	Safety Implication
Solubility	DMSO, Methanol, DCM	Skin Absorption Risk: High solubility in organic carriers increases transdermal permeability. [1]
Melting Point	Solid (predicted >120°C)	Dust Hazard: Fine particulates may be generated during weighing; inhalation risk. [1]
Reactivity	Stable; Aryl bromide is reactive under Pd-catalysis	Incompatibility: Avoid strong oxidizing agents and strong bases (hydrolysis risk). [1]
LogP	~2.4 (Predicted)	Bioaccumulation: Moderate lipophilicity suggests potential for membrane crossing. [1]

Part 2: Hazard Identification & Toxicology Strategy

Expert Insight: For research chemicals lacking extensive in vivo toxicity data, we apply a Read-Across Risk Assessment.^[1] We analyze the toxicity of structural analogs (e.g., simple benzamides and cyclopropylamines) to predict hazards.^[1]

GHS Classification (Derived)

Based on functional group analysis and analog data (e.g., 4-bromo-2-fluorobenzamide), the following classifications are assigned as a baseline safety standard:

- Signal Word: WARNING
- H302: Harmful if swallowed (Acute Tox. 4).^[1]
- H315: Causes skin irritation (Skin Irrit. 2).^{[1][3][4]}
- H319: Causes serious eye irritation (Eye Irrit.^{[1][3][4][5]} 2A).
- H335: May cause respiratory irritation (STOT SE 3).^{[1][5]}

Toxicology Logic (The "Why")^[1]

- Cyclopropyl Moiety: Cyclopropylamines can be metabolically activated to reactive intermediates (via CYP450 enzymes), potentially causing mechanism-based inhibition.^[1]
Protocol: Treat as a potential sensitizer.^[1]
- Benzamide Scaffold: Generally associated with low-to-moderate acute toxicity but potential for CNS effects at high doses.^[1]
- Aryl Bromide: Chemically stable until activated; primary risk is local irritation from hydrolysis products if stored improperly.^[1]

Part 3: Operational Handling Protocols

This section defines the engineering controls required to mitigate the risks identified above.

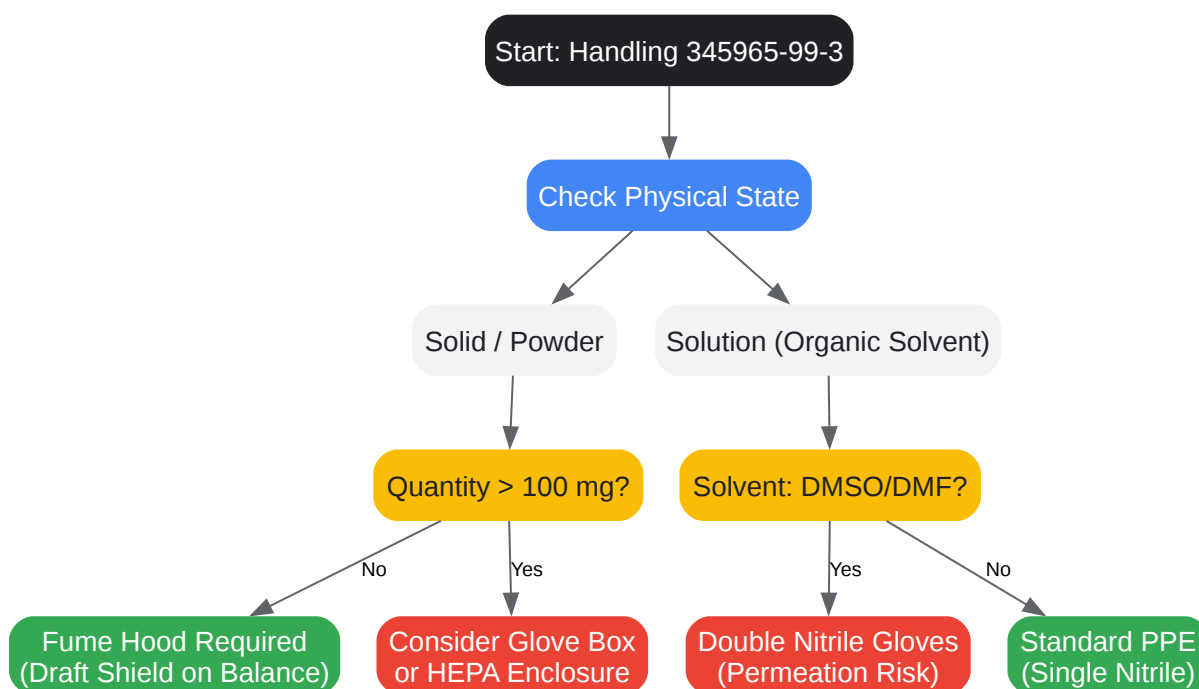
Engineering Controls Logic

The primary route of exposure for solid intermediates is inhalation of dust and dermal contact with solutions.^[1]

- Containment: All weighing of the solid must occur inside a Chemical Fume Hood or a Powder Containment Balance Enclosure.[1]
- PPE: Nitrile gloves (double-gloving recommended for solutions), lab coat, and safety glasses with side shields.[1]

Visualizing the Risk Assessment Workflow

The following diagram outlines the decision logic for handling this compound based on its physical state and quantity.



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Figure 1: Operational decision matrix for handling **4-bromo-N-cyclopropyl-2-methylbenzamide** based on state and solvent carrier.

Part 4: Application Workflow – Suzuki-Miyaura Coupling[1]

The primary utility of this compound is as an electrophile in cross-coupling.[1] The following protocol integrates safety checkpoints directly into the synthetic workflow.

Objective: Coupling of **4-bromo-N-cyclopropyl-2-methylbenzamide** with an aryl boronic acid.

Reagents & Safety Profile

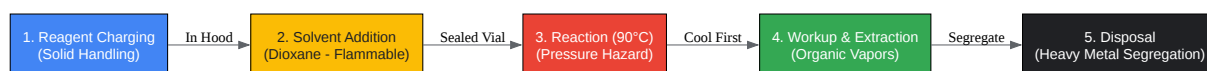
- Substrate: **4-bromo-N-cyclopropyl-2-methylbenzamide** (Irritant).[1]
- Catalyst: Pd(dppf)Cl₂ (Sensitizer, Heavy Metal).[1]
- Base: Potassium Carbonate (Corrosive solid).[1]
- Solvent: 1,4-Dioxane/Water (Flammable, Peroxide former).[1]

Step-by-Step Protocol with Integrated Safety

- Setup (In Fume Hood):
 - Charge a reaction vial with the benzamide (1.0 equiv), boronic acid (1.2 equiv), and base (2.0 equiv).[1]
 - Safety Check: Ensure vial is tared before adding toxic solids to minimize transfer steps.[1]
- Degassing:
 - Add solvent (Dioxane/H₂O 4:1).[1] Sparge with Nitrogen for 5 minutes.
 - Why? Oxygen removal prevents catalyst decomposition and homocoupling byproducts.[1]
- Catalyst Addition:
 - Add Pd catalyst (0.05 equiv) quickly against a positive stream of nitrogen.[1]
 - Safety Check: Pd salts are potential respiratory sensitizers; avoid aerosolization.[1]

- Reaction:
 - Seal vial and heat to 90°C for 2-12 hours.
 - Pressure Warning: Dioxane vapor pressure increases significantly.[1] Use a pressure-rated crimp vial or heavy-walled glass.[1]
- Workup:
 - Cool to Room Temp.[1] Dilute with EtOAc. Wash with Brine.[1]
 - Waste Check: Aqueous layer contains heavy metals (Pd) and must be segregated into "Aqueous Heavy Metal Waste."[1]

Synthesis Safety Logic Diagram



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Figure 2: Workflow for Suzuki Coupling emphasizing critical safety control points (CCPs).

Part 5: Emergency Response & Disposal[6]

First Aid Measures

- Eye Contact: Rinse cautiously with water for 15 minutes.[1][5][6][7] Remove contact lenses if present.[1][4][5][6][7] Seek medical attention (benzamides can be persistent irritants).[1][4][5][6][7]
- Skin Contact: Wash with soap and water.[1][3][6][7] Do not use ethanol (may enhance absorption).[1]
- Ingestion: Rinse mouth. Do NOT induce vomiting. Call a poison center.

Spill Cleanup Protocol

- Evacuate the immediate area if dust is airborne.[1][4][7]
- PPE: Wear N95/P100 respirator if outside a hood, goggles, and gloves.[1]
- Method: Wet wipe method is preferred to avoid dust generation.[1]
 - Cover spill with wet paper towels (water/detergent).[1]
 - Scoop into a sealable bag.
 - Clean surface with 1N NaOH (to degrade potential active residues) followed by water.[1]

Disposal Considerations

- Solid Waste: Dispose of as "Hazardous Chemical Waste" (Solid).[1]
- Aqueous Waste: If used in catalysis, segregate as "Heavy Metal Aqueous Waste." [1]
- Contaminated Packaging: Treat empty vials as hazardous waste; do not rinse into sink.

References

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